

# An In-depth Technical Guide to Ethyl Butyrylacetate-d5: Chemical Properties and Stability

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl Butyrylacetate-d5

Cat. No.: B15550715

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and stability of **Ethyl Butyrylacetate-d5**, a deuterated analog of Ethyl Butyrylacetate. This document is intended for use by researchers, scientists, and professionals in drug development and other scientific fields who require detailed technical information on this compound. The inclusion of data for the non-deuterated form, Ethyl Butyrylacetate (CAS 3249-68-1), is for comparative purposes, as many physical and chemical properties are expected to be similar.

## Core Chemical Properties

**Ethyl Butyrylacetate-d5** is a stable isotope-labeled version of Ethyl Butyrylacetate, where five hydrogen atoms have been replaced by deuterium. This labeling is typically on the butyryl group. Such deuterated compounds are invaluable in various research applications, including metabolic studies, pharmacokinetic analyses, and as internal standards in mass spectrometry-based quantification.

## Quantitative Data Summary

The following tables summarize the key chemical and physical properties of **Ethyl Butyrylacetate-d5** and its non-deuterated counterpart.

Table 1: General and Physical Properties

Property	Ethyl Butyrylacetate-d5	Ethyl Butyrylacetate (non-deuterated)	Source(s)
Molecular Formula	C <sub>8</sub> D <sub>5</sub> H <sub>9</sub> O <sub>3</sub>	C <sub>8</sub> H <sub>14</sub> O <sub>3</sub>	[1]
Molecular Weight	163.226 g/mol	158.20 g/mol	[1]
Appearance	Not specified, likely a clear, colorless liquid	Clear, colorless liquid	[2]
Melting Point	Not specified	-44 °C	[2]
Boiling Point	Not specified	104 °C at 22 mmHg; 90 °C at 10 mmHg	[2]
Density	Not specified	0.989 g/mL at 25 °C	
Refractive Index	Not specified	n <sub>20/D</sub> 1.427	
Flash Point	Not specified	173 °F (78.33 °C)	[3][4]
pKa	Not specified	10.69 ± 0.46 (Predicted)	[3]
LogP	Not specified	1.78	[3]

Table 2: Solubility and Stability

Property	Ethyl Butyrylacetate-d5	Ethyl Butyrylacetate (non-deuterated)	Source(s)
Water Solubility	Not specified	Immiscible	
Solubility in Organic Solvents	Not specified	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Methanol, and oils.	
Stability	Stable	Stable under normal temperatures and pressures.[5]	
Storage Temperature	-20°C	Room Temperature (Sealed in dry conditions)	[1][6]
Incompatibilities	Not specified	Strong oxidizing agents, acids, bases, reducing agents.[3][5]	
Decomposition Products	Not specified	Carbon monoxide, carbon dioxide, irritating and toxic fumes and gases upon combustion.[5]	

## Experimental Protocols

While specific experimental protocols for the synthesis of **Ethyl Butyrylacetate-d5** are not readily available in the public domain, a general synthetic approach can be inferred from the synthesis of its non-deuterated analog.

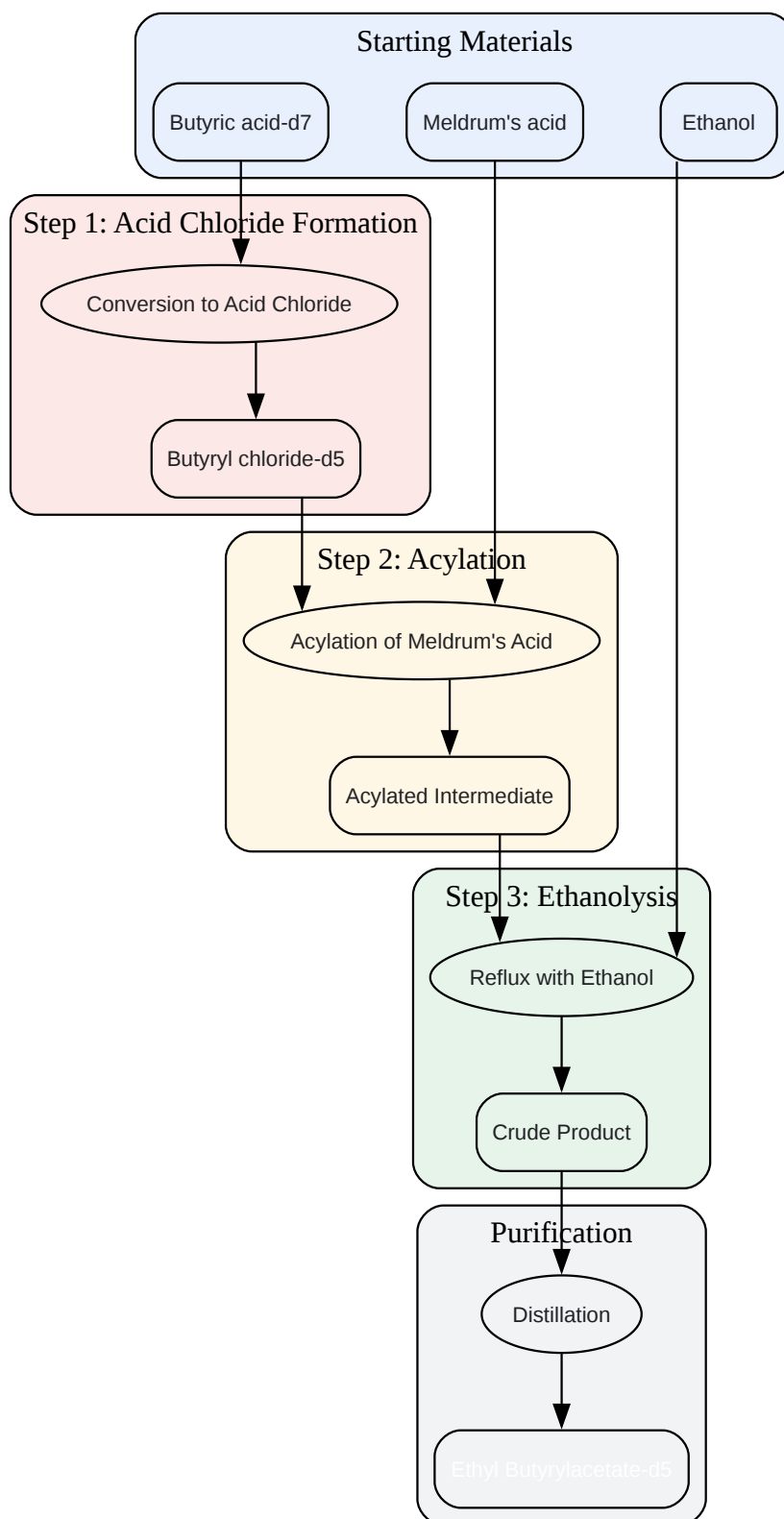
## General Synthesis Approach for Ethyl Butyrylacetate

A common method for the synthesis of  $\beta$ -keto esters like Ethyl Butyrylacetate is the Claisen condensation. The synthesis of the non-deuterated compound has been described involving the reaction of butyryl chloride with Meldrum's acid, followed by reflux in ethanol.[7]

A potential synthetic route for **Ethyl Butyrylacetate-d5** could involve:

- Preparation of Deuterated Butyryl Chloride: Starting from butyric acid-d7 or a similarly deuterated precursor, convert it to the corresponding acid chloride, butyryl chloride-d5.
- Acylation of Meldrum's Acid: React the deuterated butyryl chloride with 2,2-dimethyl-1,3-dioxane-4,6-dione (Meldrum's acid) in the presence of a base like pyridine.
- Ethanolysis: The resulting intermediate is then heated with ethanol to yield **Ethyl Butyrylacetate-d5**.

Workflow for a Potential Synthesis of **Ethyl Butyrylacetate-d5**



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Caption: A potential workflow for the synthesis of **Ethyl Butyrylacetate-d5**.

## Stability and Storage

Proper handling and storage are crucial to maintain the integrity of **Ethyl Butyrylacetate-d5**.

- **Storage:** The recommended storage temperature for **Ethyl Butyrylacetate-d5** is -20°C.[1] The non-deuterated form is considered stable and is typically stored at room temperature in a dry, well-sealed container.
- **Stability:** Ethyl Butyrylacetate is stable under normal conditions.[5] It is incompatible with strong oxidizing agents, acids, bases, and reducing agents.[3][5]
- **Handling:** Use in a well-ventilated area and avoid contact with skin and eyes.[8][5] Standard personal protective equipment should be worn.

## Logical Relationships in Application

The primary utility of **Ethyl Butyrylacetate-d5** stems from its isotopic labeling. This property makes it a powerful tool in analytical and metabolic research.

Logical Flow of Application in a Research Context



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Caption: Use of **Ethyl Butyrylacetate-d5** in a typical research workflow.

## Conclusion

**Ethyl Butyrylacetate-d5** is a valuable tool for researchers in various scientific disciplines. Its chemical properties are largely comparable to its non-deuterated analog, with the key difference being the isotopic labeling that enables its use in sensitive analytical methods. Understanding its stability and proper handling procedures is essential for obtaining reliable and reproducible results. This guide provides a foundational understanding of the key technical aspects of this compound to support its effective application in research and development.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)